

Proper Disposal of (-)-Metazocine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-Metazocine

Cat. No.: B10795251

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

The proper disposal of **(-)-Metazocine**, a DEA Schedule II controlled substance, is a critical component of laboratory safety and regulatory compliance. Due to its high potential for abuse and strict regulation by the Drug Enforcement Administration (DEA), disposal procedures must be meticulously followed to ensure safety, prevent diversion, and adhere to federal and state laws. This guide provides a step-by-step operational plan for researchers, scientists, and drug development professionals.

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is imperative to handle **(-)-Metazocine** with appropriate safety measures. While a specific Safety Data Sheet (SDS) for **(-)-Metazocine** is not readily available, data from the structurally related compound Pentazocine suggests that the substance may be harmful if swallowed.^{[1][2][3]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat should be worn.

Handling:

- Handle the substance in a well-ventilated area to minimize the risk of inhalation.
- Avoid generating dust if handling a solid form.
- In the event of a spill, contain the material to prevent it from entering sewers or waterways.
[1][3] Recoverable spilled material that cannot be used due to contamination must be collected and disposed of as a controlled substance.[4]

Regulatory Framework for Disposal

The disposal of **(-)-Metazocine** is governed by the DEA's regulations for Schedule II controlled substances. The primary and mandated method of disposal for expired, unwanted, or unusable **(-)-Metazocine** from a DEA registrant's inventory is through a DEA-registered reverse distributor.[4][5][6][7][8] On-site chemical neutralization or destruction is generally not permitted without specific DEA authorization. The goal is to render the substance "non-retrievable," a standard that is typically met through incineration by a licensed facility.[8]

Quantitative and Regulatory Data Summary

For quick reference, the following table summarizes key identifying and regulatory information for **(-)-Metazocine**.

Property	Value	Source
Chemical Name	(2R,6R,11R)-1,2,3,4,5,6-hexahydro-3,6,11-trimethyl-2,6-methano-3-benzazocin-8-ol	PubChem
CAS Number	21286-60-2	[9]
Molecular Formula	C ₁₅ H ₂₁ NO	[9]
DEA Schedule	Schedule II	[10]
DEA Code Number	9240	[10]
Disposal Method	Transfer to a DEA-Registered Reverse Distributor	[5][6][7]
Required Transfer Form	DEA Form 222	[5][8][11][12]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the compliant disposal of **(-)-Metazocine** from a research laboratory.

Materials Required:

- Inventory of **(-)-Metazocine** to be disposed of.
- DEA Form 222 (for transfer to the reverse distributor).[5][11][12]
- Secure packaging materials.
- Permanent marker for labeling.
- Controlled substance usage and disposal logs.

Methodology:

Step 1: Segregation and Inventory of Unwanted Material

- Identify all expired, unwanted, or unusable quantities of **(-)-Metazocine**.
- Segregate these materials from the active inventory to prevent accidental use. Clearly label the container as "EXPIRED - TO BE DISPOSED."[\[13\]](#)
- Maintain the segregated substances in a securely locked cabinet or safe, compliant with DEA storage requirements for Schedule II substances, until they are transferred.[\[4\]](#)
- Accurately document the exact quantities of **(-)-Metazocine** designated for disposal in your laboratory's controlled substance records.

Step 2: Engage a DEA-Registered Reverse Distributor

- Contact your institution's Environmental Health and Safety (EHS) department.[\[4\]](#)[\[14\]](#) They will typically have an established relationship with an approved reverse distributor and can facilitate the process.[\[4\]](#)[\[14\]](#)
- If your institution does not have a designated provider, you will need to select a DEA-registered reverse distributor. The DEA maintains lists of registered entities.[\[5\]](#)[\[6\]](#)[\[15\]](#)
- The reverse distributor will provide instructions on their specific procedures, costs, and scheduling for the pickup or shipment of the controlled substances.[\[5\]](#)[\[16\]](#)

Step 3: Documentation and Transfer

- The transfer of a Schedule II substance like **(-)-Metazocine** to a reverse distributor requires the use of a DEA Form 222.[\[5\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)
- The reverse distributor will typically initiate the DEA Form 222, which you (the DEA registrant) will need to complete and sign.[\[8\]](#)
- Follow the instructions on the form precisely. Each item must be listed on its own line. Make a copy of the completed form for your records before sending the original to the supplier (in this case, the reverse distributor).[\[12\]](#)
- Maintain all records of the transfer for a minimum of two years, though institutional policies may require a longer retention period.[\[13\]](#)

Step 4: Packaging and Shipment/Pickup

- Package the **(-)-Metazocine** for disposal according to the reverse distributor's instructions and Department of Transportation (DOT) regulations.
- The reverse distributor will either arrange for a secure pickup from your registered location or provide you with the necessary materials and instructions for a compliant mail-back service.
[\[5\]](#)[\[7\]](#)

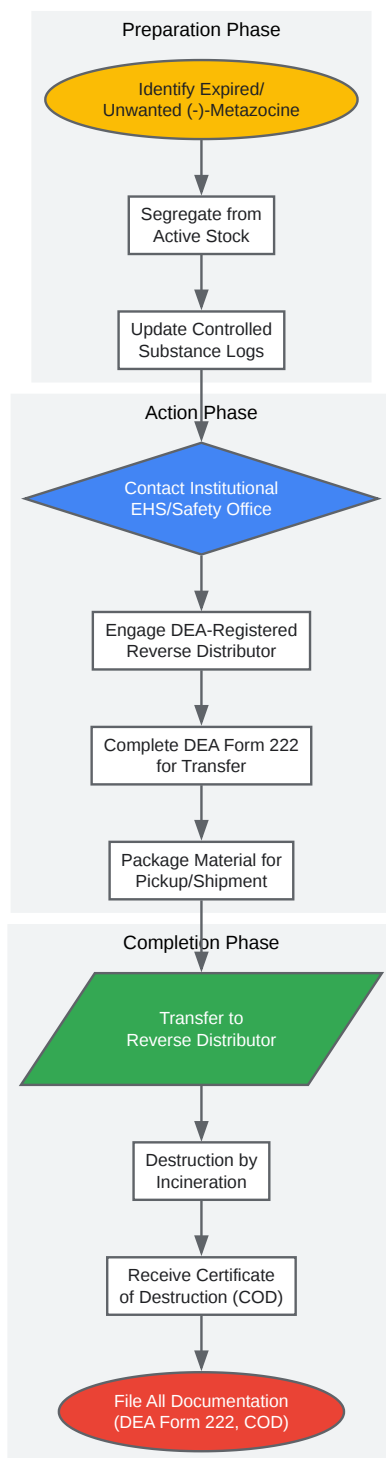
Step 5: Final Record Keeping

- Once the reverse distributor has destroyed the **(-)-Metazocine**, they will provide you with a Certificate of Destruction.[\[6\]](#)[\[11\]](#) This document serves as proof of compliant disposal.
- The reverse distributor is responsible for submitting a DEA Form 41 (Registrants Inventory of Drugs Surrendered) to the DEA upon destruction of the substance.[\[5\]](#)[\[8\]](#)
- File the Certificate of Destruction and your copy of the DEA Form 222 with your controlled substance records.[\[11\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making and logistical workflow for the proper disposal of **(-)-Metazocine**.

(-)-Metazocine Disposal Workflow

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